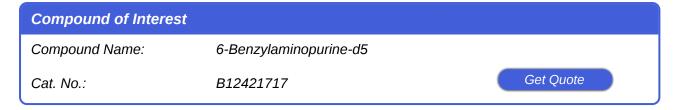


A Technical Guide to 6-Benzylaminopurine-d5 for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **6-Benzylaminopurine-d5**, a deuterated analog of the synthetic cytokinin 6-Benzylaminopurine (6-BAP). This guide is intended to assist researchers, scientists, and drug development professionals in sourcing and effectively utilizing this stable isotope-labeled compound for quantitative analysis and as a tracer in various research applications.

Commercial Suppliers and Product Specifications

6-Benzylaminopurine-d5 is available from a limited number of specialized chemical suppliers. The primary application of this deuterated compound is as an internal standard in quantitative mass spectrometry-based analyses, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[1] When selecting a supplier, it is crucial to consider the chemical purity and, most importantly, the isotopic enrichment of the product.

Below is a summary of a known commercial supplier and their typical product specifications. Researchers are encouraged to request a certificate of analysis (CoA) from any supplier to obtain batch-specific data.



Supplier	Product	CAS	Chemical	Isotopic	Available
	Name	Number	Purity	Enrichment	Quantities
MedChemEx press	6- Benzylamino purine-d5	2322358-20- 1	≥98.0%	Not specified on datasheet	1 mg, 5 mg, 10 mg

Note: Isotopic enrichment is a critical parameter that defines the percentage of the deuterated isotope in the compound. Higher isotopic enrichment leads to a more accurate quantification. While not always explicitly stated on product datasheets, this information can often be found on the certificate of analysis or by contacting the supplier's technical support.

Physicochemical Properties

Property	Value		
Molecular Formula	C12H6D5N5		
Molecular Weight	230.28 g/mol [1]		
Appearance	White to off-white solid		
Storage	Store at -20°C for long-term stability. Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month.[1]		

Applications in Research

The primary utility of **6-Benzylaminopurine-d5** lies in its application as an internal standard for the accurate quantification of its non-deuterated counterpart, 6-Benzylaminopurine, in various biological matrices.[1] As a synthetic cytokinin, 6-BAP plays a significant role in plant growth and development, and its precise quantification is essential in agricultural and botanical research.[2][3][4][5]

The use of a deuterated internal standard is the gold standard in quantitative mass spectrometry because it co-elutes with the analyte of interest and experiences similar ionization efficiency and matrix effects, thus correcting for variations during sample preparation and analysis.



Experimental Protocols Preparation of 6-Benzylaminopurine-d5 Internal Standard Stock Solution

A precise and accurate stock solution is fundamental for reliable quantification. The following is a general protocol for the preparation of a **6-Benzylaminopurine-d5** internal standard stock solution.

Materials:

- 6-Benzylaminopurine-d5 solid
- LC-MS grade methanol or DMSO
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Micropipettes

Procedure:

- Accurately weigh a precise amount of 6-Benzylaminopurine-d5 (e.g., 1 mg) using a calibrated analytical balance.
- Quantitatively transfer the weighed solid to a volumetric flask of appropriate size (e.g., 10 mL).
- Dissolve the solid in a small amount of the chosen solvent (methanol is commonly used for LC-MS applications). Ensure complete dissolution, using sonication if necessary.
- Bring the solution to the final volume with the solvent.
- Cap the flask and invert it several times to ensure homogeneity.
- This will be your primary stock solution (e.g., 100 μg/mL).



- Prepare working solutions by performing serial dilutions of the primary stock solution with the appropriate solvent to achieve the desired concentration for spiking into samples.
- Store all stock and working solutions in amber vials at -20°C or -80°C to prevent degradation.

General Protocol for Quantification of 6-Benzylaminopurine in Plant Tissues using LC-MS/MS with 6-Benzylaminopurine-d5 Internal Standard

This protocol outlines a general workflow for the extraction and quantification of 6-BAP from a plant matrix. Optimization of extraction and chromatographic conditions may be required for different sample types.

- 1. Sample Preparation and Extraction:
- Homogenize a known weight of the plant tissue sample (e.g., 100 mg) in liquid nitrogen.
- Add a known amount of the 6-Benzylaminopurine-d5 internal standard working solution to the homogenized sample. The amount should be comparable to the expected concentration of the endogenous 6-BAP.
- Extract the cytokinins using a suitable extraction solvent, such as a mixture of methanol, water, and formic acid.
- Centrifuge the sample to pellet the solid debris.
- Collect the supernatant and, if necessary, perform a solid-phase extraction (SPE) cleanup to remove interfering matrix components.
- Evaporate the solvent and reconstitute the sample in a solvent compatible with the LC-MS mobile phase.
- 2. LC-MS/MS Analysis:
- · Liquid Chromatography (LC):



- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile or methanol
 with 0.1% formic acid (B) is typical.
- Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 μL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:
 - 6-Benzylaminopurine (Analyte): Monitor the transition from the precursor ion (M+H)⁺ to a specific product ion.
 - **6-Benzylaminopurine-d5** (Internal Standard): Monitor the transition from its deuterated precursor ion (M+H)⁺ to its corresponding product ion. The precursor ion will have a mass-to-charge ratio (m/z) that is 5 units higher than the non-deuterated analyte.

3. Data Analysis:

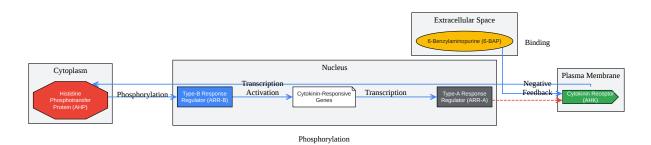
- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Generate a calibration curve using known concentrations of 6-Benzylaminopurine standard solutions spiked with a constant concentration of the 6-Benzylaminopurine-d5 internal standard.
- Determine the concentration of 6-Benzylaminopurine in the sample by interpolating the area ratio from the calibration curve.



Signaling Pathway

6-Benzylaminopurine, as a synthetic cytokinin, is involved in the cytokinin signaling pathway, which is a multi-step phosphorelay system.[2] This pathway is crucial for regulating various aspects of plant growth and development, including cell division and differentiation.[6][7]

Below is a diagram illustrating the general cytokinin signaling pathway, where 6-BAP would act as the signaling molecule.



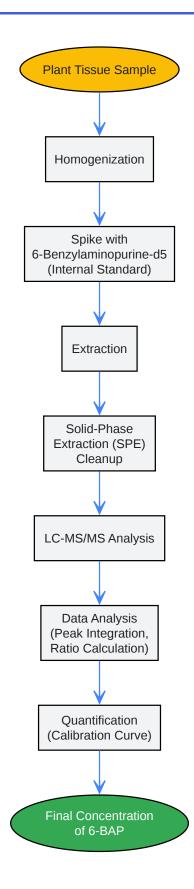
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Cytokinin signaling pathway initiated by 6-Benzylaminopurine.

Workflow for LC-MS/MS Quantification

The following diagram outlines the typical workflow for the quantitative analysis of 6-Benzylaminopurine using its deuterated internal standard.





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Workflow for 6-BAP quantification using a deuterated standard.



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